

# Safety and Handling Precautions for 4-Benzylxybenzonitrile: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Benzylxybenzonitrile**

Cat. No.: **B1332359**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Benzylxybenzonitrile** (CAS No. 52805-36-4), a key intermediate in various research and development applications. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory or manufacturing setting.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **4-Benzylxybenzonitrile** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO	<a href="#">[1]</a>
Molecular Weight	209.25 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to almost white powder or crystal	<a href="#">[2]</a>
Melting Point	94-96 °C	<a href="#">[3]</a>
Boiling Point	173-175 °C at 0.1 mm Hg	<a href="#">[4]</a>
Solubility	Almost transparent in hot methanol. Limited information available on solubility in other common lab solvents.	
Storage Temperature	Room temperature, sealed in a dry, cool, and dark place is recommended.	<a href="#">[2]</a>

## Hazard Identification and Classification

**4-Benzylbenzonitrile** is classified as a hazardous substance. It is crucial to understand its potential health effects to implement appropriate safety measures. The GHS classification is summarized below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life

Note: While some safety data sheets may state this compound as "not classified," a more cautious approach based on available data from multiple suppliers warrants the adoption of the classifications listed above.[\[2\]](#)[\[5\]](#)

#### Potential Health Effects:

- Inhalation: Harmful if inhaled, causing respiratory tract irritation.[\[3\]](#)
- Skin Contact: Harmful in contact with skin, causing skin irritation.[\[3\]](#)
- Eye Contact: Causes serious eye irritation.[\[3\]](#)
- Ingestion: Harmful if swallowed and may cause irritation of the digestive tract.[\[3\]](#)

## Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

Precautionary Measure	Details
Ventilation	Use only outdoors or in a well-ventilated area. <a href="#">[6]</a> A chemical fume hood is recommended for all handling procedures.
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection. <a href="#">[2]</a> For details, see Section 4.
Hygiene Practices	Wash skin thoroughly after handling. <a href="#">[2]</a> Do not eat, drink, or smoke when using this product. Remove contaminated clothing and wash it before reuse. <a href="#">[2]</a>
Storage Conditions	Store in a cool, dry, well-ventilated place. Keep the container tightly closed.
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases. <a href="#">[3]</a>

## Exposure Controls and Personal Protective Equipment (PPE)

A robust PPE strategy is essential for handling **4-Benzylxybenzonitrile**.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible. <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). <a href="#">[7]</a>
Skin and Body Protection	Laboratory coat. For larger quantities or tasks with a high risk of exposure, chemical-resistant coveralls should be considered. <a href="#">[7]</a>
Respiratory Protection	If dust is generated or ventilation is inadequate, a NIOSH-approved respirator for dusts should be worn. <a href="#">[3]</a>

## Experimental Protocol: General Procedure for Handling Solid **4-Benzylxybenzonitrile**

This protocol provides a general methodology for the safe handling of **4-Benzylxybenzonitrile** powder in a research laboratory setting.

1. Preparation and Precautionary Measures: 1.1. Before beginning work, ensure that the Safety Data Sheet (SDS) for **4-Benzylxybenzonitrile** has been reviewed and understood. 1.2. Verify that the work area, typically a chemical fume hood, is clean and uncluttered. 1.3. Confirm that an appropriate fire extinguisher (dry chemical, carbon dioxide, or foam), eyewash station, and safety shower are readily accessible. 1.4. Don the required Personal Protective Equipment (PPE) as specified in Section 4 of this guide.
2. Weighing and Dispensing: 2.1. Conduct all weighing and dispensing operations within a chemical fume hood to minimize inhalation exposure. 2.2. Use a spatula to carefully transfer the desired amount of **4-Benzylxybenzonitrile** from the stock container to a tared weighing vessel. 2.3. Avoid generating dust during transfer. If dust is observed, pause and allow it to settle before proceeding. 2.4. Promptly and securely close the stock container after dispensing.
3. Dissolution and Reaction Setup: 3.1. Add the weighed **4-Benzylxybenzonitrile** to the reaction vessel inside the fume hood. 3.2. Slowly add the desired solvent to the solid. 3.3. If

heating is required, use a controlled heating mantle and ensure the setup is secure.

4. Post-Handling and Decontamination: 4.1. Clean any residual powder from the spatula and weighing vessel with a solvent-moistened wipe and dispose of it as hazardous waste. 4.2. Wipe down the work surface within the fume hood. 4.3. Remove PPE in the designated area, avoiding cross-contamination. 4.4. Wash hands thoroughly with soap and water after completing the work.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. <a href="#">[6]</a> If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. <a href="#">[6]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. <a href="#">[6]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. <a href="#">[5]</a>

## Firefighting and Accidental Release Measures

Aspect	Procedure
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or chemical foam.
Specific Hazards	During a fire, hazardous decomposition products such as hydrogen cyanide, carbon monoxide, and oxides of nitrogen may be generated. <sup>[3]</sup>
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) and full protective gear.
Accidental Release	Evacuate the area. Wear appropriate PPE. <sup>[6]</sup> Avoid generating dust. <sup>[6]</sup> Sweep or vacuum up the material and place it into a suitable, labeled container for disposal. Prevent the chemical from entering the environment. <sup>[6]</sup>

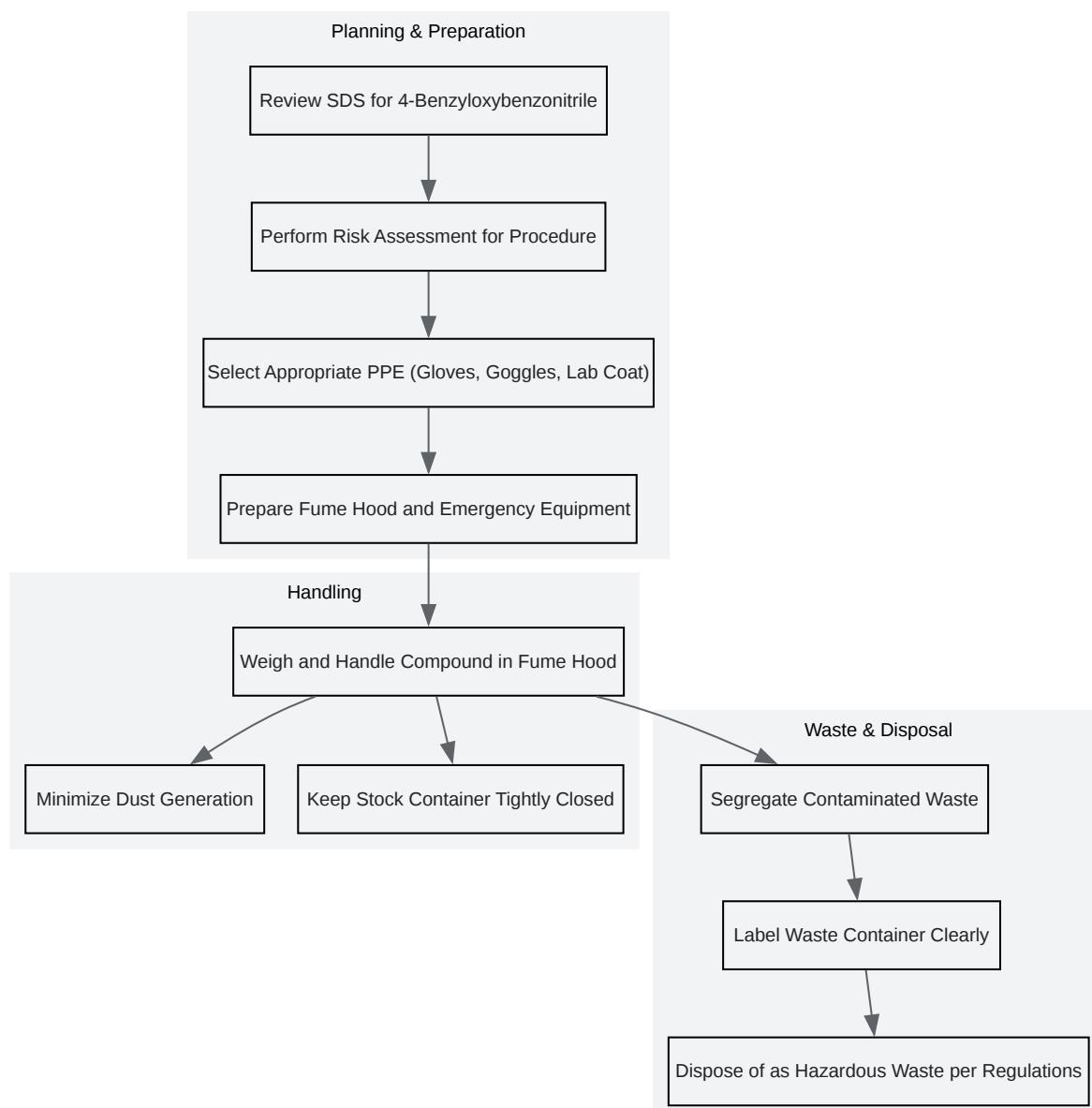
## Toxicological and Ecotoxicological Information

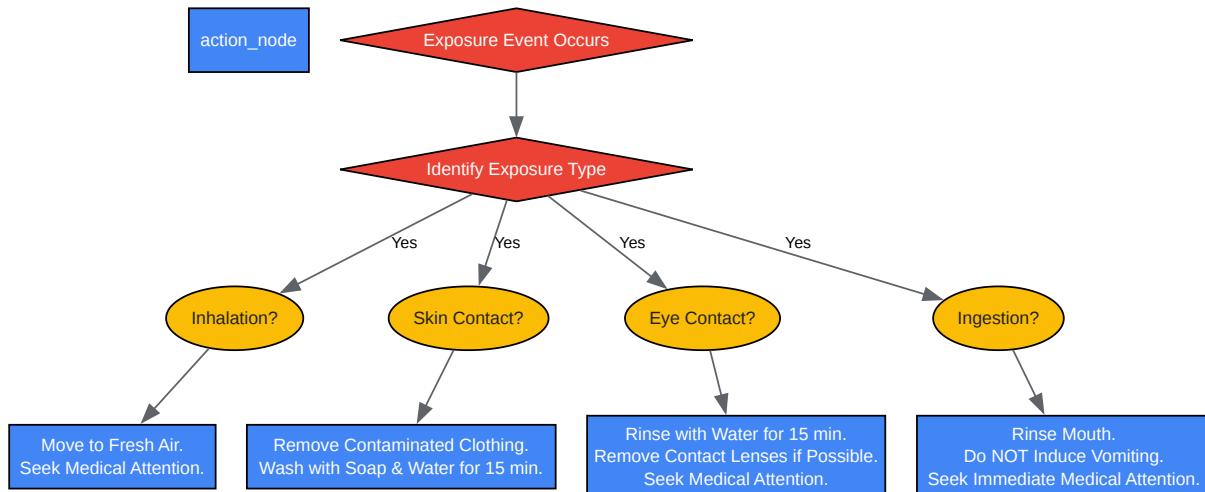
Quantitative toxicological data such as LD50 or LC50 values for **4-Benzylbenzonitrile** are not readily available.<sup>[3]</sup> However, the GHS classification indicates that the substance is harmful by all routes of exposure. For many benzonitrile compounds, toxicity is a significant concern, and they can have effects on cellular respiration.<sup>[8]</sup>

The compound is classified as harmful to aquatic life (H402), and therefore, release into drains or the environment must be avoided.<sup>[6]</sup>

## Visualized Workflows

The following diagrams illustrate key logical workflows for handling **4-Benzylbenzonitrile** safely.





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)